

Application Notes and Protocols: Synthesis of 3-[(4-Methylphenyl)sulfonyl]propanoic Acid

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Compound of Interest

Compound Name:	3-[(4-Methylphenyl)sulfonyl]propanoic acid
Cat. No.:	B159314

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Abstract

This document provides a detailed protocol for the synthesis of **3-[(4-Methylphenyl)sulfonyl]propanoic acid**, a valuable building block in medicinal chemistry and materials science. The synthesis is achieved via a Michael addition reaction between sodium p-toluenesulfinate and a suitable three-carbon electrophile. This application note includes a comprehensive experimental procedure, tabulated data for key parameters, and diagrams illustrating the reaction pathway and experimental workflow.

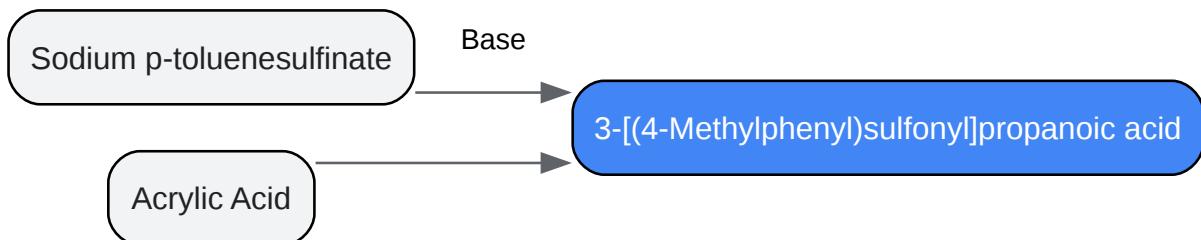
Introduction

3-[(4-Methylphenyl)sulfonyl]propanoic acid and its derivatives are important intermediates in the synthesis of various organic molecules. The sulfonylpropanoic acid moiety is found in a range of compounds with potential biological activity and is utilized in the development of novel materials. The synthesis route described herein is a robust and efficient method for the preparation of this key intermediate, starting from readily available sodium p-toluenesulfinate. The core of this synthesis is the nucleophilic conjugate addition of the sulfinate anion to an activated alkene, a classic example of a Michael reaction.

Reaction Scheme

The overall reaction for the synthesis of **3-[(4-Methylphenyl)sulfonyl]propanoic acid** involves the addition of sodium p-toluenesulfinate to an acrylic acid equivalent. Two primary routes are considered: the direct addition to acrylic acid and the reaction with β -propiolactone.

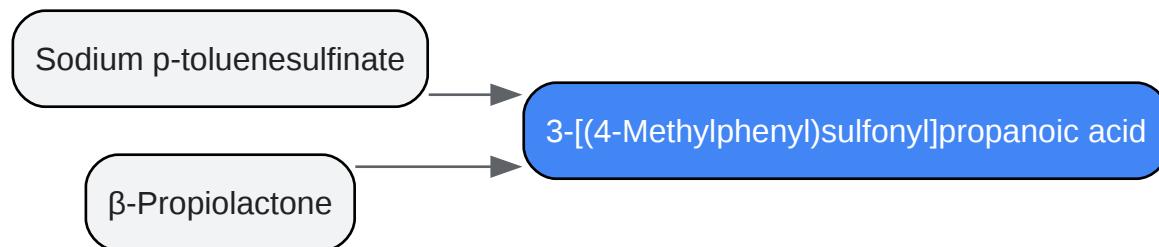
Route A: Michael Addition to Acrylic Acid

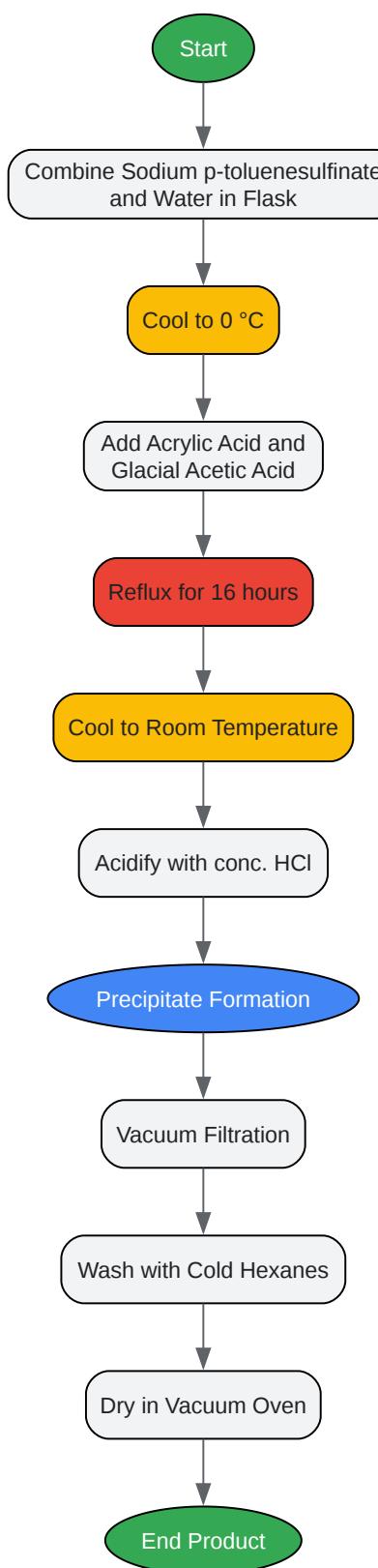


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Caption: Reaction of sodium p-toluenesulfinate with acrylic acid.

Route B: Reaction with β -Propiolactone



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